

Application Note: High-Fidelity Polyene Antifungal Susceptibility Testing

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Compound of Interest

Compound Name: *Amphotericin B, methyl ester, hydrochloride*

CAS No.: 35375-29-2

Cat. No.: B15144003

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Executive Summary & Mechanism of Action

Polyene antifungals, primarily Amphotericin B (AmB) and Nystatin, remain the "last line of defense" for invasive fungal infections due to their broad spectrum and low rates of resistance. However, their physical chemistry—specifically extreme hydrophobicity and poor solubility—makes susceptibility testing notoriously prone to variability.

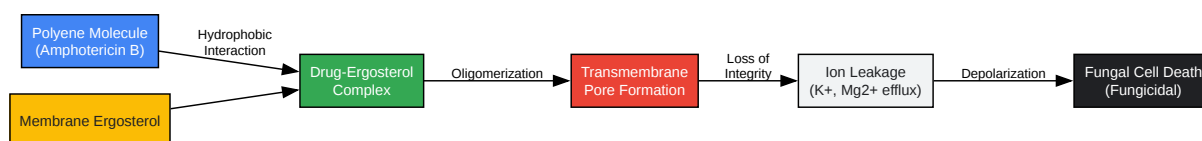
The Core Challenge: Unlike water-soluble azoles, polyenes form aggregates in aqueous media and bind non-specifically to plastic surfaces. A protocol that fails to account for these physical properties will yield artificially elevated Minimum Inhibitory Concentrations (MICs), leading to false "Resistant" classifications.

Mechanism of Action (The "Why")

Polyenes are fungicidal agents that target ergosterol, the primary sterol in fungal cell membranes.^{[1][2][3][4]}

- Binding: The hydrophobic polyene side binds to ergosterol.^[2]

- Pore Formation: Multiple drug-sterol complexes aggregate to form a transmembrane channel (pore).
- Leakage: Intracellular cations (,) leak out; protons influx.
- Death: Membrane depolarization and osmotic lysis occur rapidly (concentration-dependent killing).



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Figure 1: Mechanism of Action for Polyene Antifungals.[2] The formation of transmembrane pores is the critical fungicidal event.

Pre-Analytical Considerations (Critical Control Points)

The majority of errors in polyene testing occur before the plate is incubated.

A. Solvent & Stock Preparation

Amphotericin B is insoluble in water. Using water or buffers for stock solutions will result in immediate precipitation and useless data.

- Solvent: Dimethyl Sulfoxide (DMSO) is mandatory.
- Stock Concentration: Prepare at

(CLSI) or similar high concentration to minimize the final percentage of DMSO in the test well (<1%).

- Light Sensitivity: AmB is light-sensitive. Wrap stock vials in aluminum foil.

B. The "Plastic Trap" (Adsorption)

Polyenes adsorb (stick) to polystyrene plastics.

- Impact: If you dilute AmB in a plastic trough and let it sit for 30 minutes, the actual concentration transferred to the plate may be 50% lower than calculated.
- Mitigation:
 - Perform serial dilutions rapidly.
 - Use polypropylene consumables for intermediate dilution steps if possible, as binding is slightly lower than polystyrene.
 - CLSI vs. EUCAST Plate Types:
 - CLSI M27 (Yeast): U-bottom, untreated polystyrene.
 - EUCAST E.Def 7.3: Flat-bottom, treated tissue culture plates (to enhance optical reading, though binding kinetics differ).
 - Recommendation: Stick strictly to the plate type defined by the standard (CLSI or EUCAST) you are following. Mixing plate types invalidates the breakpoints.

C. Media Formulation

The standard medium is RPMI 1640.^{[5][6]}

- Buffer: MOPS (3-(N-morpholino)propanesulfonic acid) at 0.165 M, pH 7.0. Unbuffered media will shift pH due to fungal metabolism, altering MICs.
- Glucose Divergence:
 - CLSI: 0.2% Glucose.^{[5][6][7]}

- EUCAST: 2.0% Glucose (supports faster growth, higher turbidity).

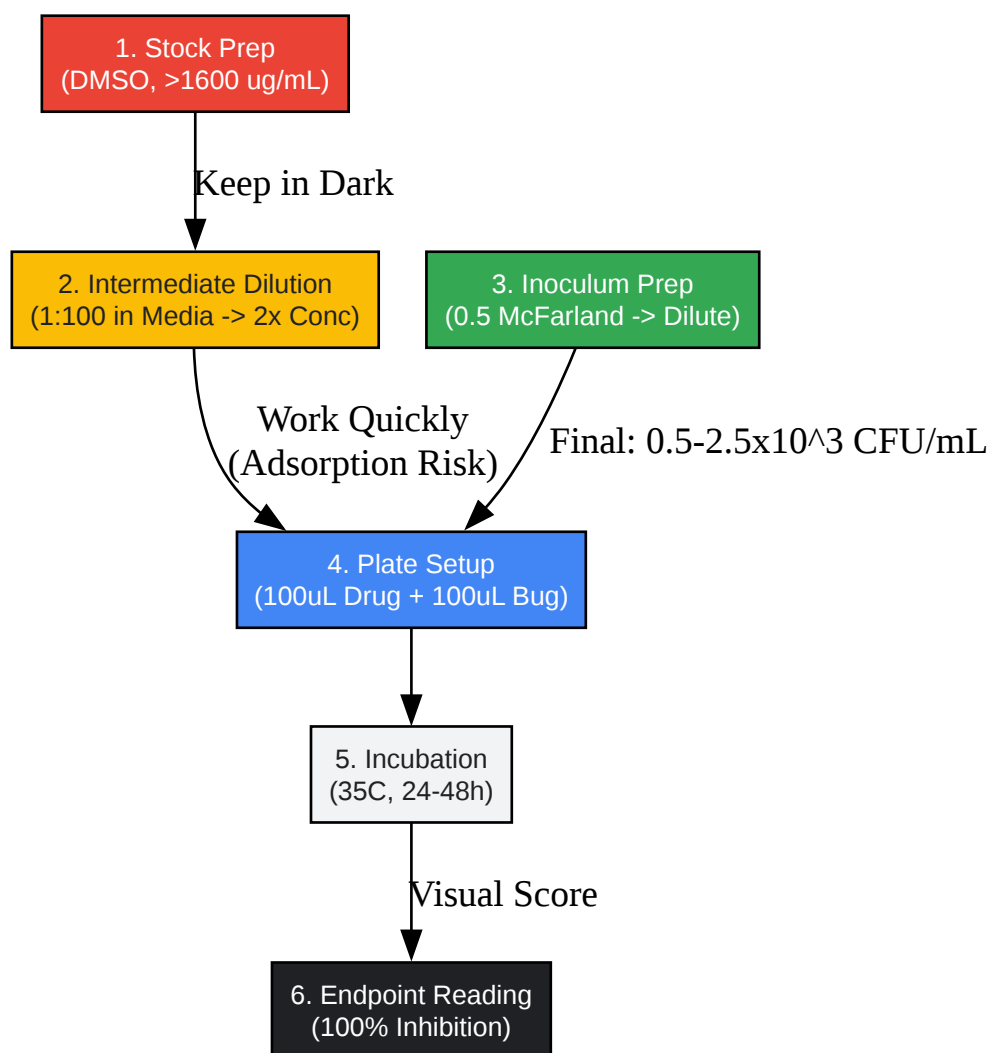
Protocol: Broth Microdilution (BMD)

Based on CLSI M27-A4 (Yeast) / M38-A3 (Mold) and EUCAST E.Def 7.3

Materials

- Antifungal Agent: Amphotericin B powder (pure assay grade, not clinical formulation).
- Solvent: 100% DMSO.
- Media: RPMI 1640 + MOPS + Glucose (0.2% or 2%).[\[5\]](#)[\[6\]](#)
- Plates: Sterile 96-well microtiter plates (U-bottom for CLSI).

Workflow Diagram



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Figure 2: Step-by-step workflow for Broth Microdilution susceptibility testing.

Step-by-Step Procedure

- Stock Preparation:
 - Weigh AmB powder. Dissolve in 100% DMSO to reach .
 - QC Check: Solution must be clear yellow/orange without particulates.
- Dilution Series (2x Concentration):

- Prepare a 2-fold dilution series in RPMI media.^[5]
- Note: Since you will add equal volume inoculum, prepare these drug wells at 2x the desired final concentration (e.g., if testing 0.03–16
 , prepare 0.06–32
).
- Crucial: Keep DMSO concentration constant or negligible (<1%).
- Inoculum Preparation (Yeast):
 - Pick 5 colonies from 24h culture (Sabouraud Dextrose Agar).
 - Suspend in saline to 0.5 McFarland standard (
 CFU/mL).
 - Dilute this suspension (typically 1:50 then 1:20 in RPMI) to achieve a final well concentration of
 to
 CFU/mL.
 - Note: Molds require higher inoculum (
 CFU/mL, CLSI M38).
- Plate Inoculation:
 - Add
 of 2x Drug Dilution to columns 1-10.
 - Add
 of Inoculum to columns 1-11.
 - Column 11 is Growth Control (Media + Inoculum, No Drug).

- Column 12 is Sterility Control (Media only).
- Incubation:
 - Temperature:

[5]
 - Atmosphere: Ambient air (no

).
 - Time: 24h (*Candida* spp.); 48h (*Cryptococcus*, *Aspergillus*, or slow growers).
- Reading the MIC:
 - Endpoint: The lowest concentration showing 100% inhibition (optically clear well).
 - Contrast: Unlike Azoles (which allow 50% inhibition/trailing), Polyenes have a sharp cutoff. Do not ignore "haze" unless it is clearly trailing (rare).

Protocol: Time-Kill Kinetics

For Pharmacodynamic (PD) Profiling

While MIC measures inhibition, Time-Kill curves measure the rate and extent of killing. This is vital for polyenes to verify their fungicidal nature against new isolates (e.g., *C. auris*).

Experimental Setup

- Preparation: Prepare 10 mL of RPMI broth containing AmB at concentrations of 0x (Control), 1x, 2x, and 4x the MIC.
- Inoculum: Higher starting inoculum is required:

CFU/mL.
- Sampling:
 - Incubate at

with agitation (shaking helps prevent settling and ensures contact).

- Remove aliquots (

) at

hours.

- Quantification:

- Serially dilute aliquots in saline (to minimize drug carryover).
- Plate onto SDA agar.
- Incubate 24-48h and count colonies.

Data Interpretation^{[1][5][6][8][9][10][11][12]}

- Fungicidal:

reduction in CFU/mL (99.9% killing) compared to the starting inoculum.

- Fungistatic:

reduction.

- Polyene Expectation: Rapid fungicidal activity (often within 4-8 hours).

Data Analysis & Quality Control

Reference Ranges (CLSI M27/M38)

Always run a QC strain. If the QC strain falls outside these ranges, the entire run is invalid.

Organism	Strain ID	Amphotericin B MIC Range ()
Candida parapsilosis	ATCC 22019	0.25 – 2.0
Candida krusei	ATCC 6258	0.5 – 2.0
Aspergillus fumigatus	ATCC MYA-3626	0.5 – 2.0

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Precipitation in wells	Drug insolubility	Ensure DMSO stock is used; do not freeze-thaw stock repeatedly. Check if media pH is neutral.
MICs too high (>2 dilutions)	Inoculum too heavy	Verify 0.5 McFarland and subsequent dilution steps. Count colonies of inoculum aliquot.
MICs too low	Drug loss to plastic	Prepare dilutions immediately before use. Do not store diluted drugs in plastic troughs.
Skipped Wells (Growth at high conc, no growth at low)	Contamination or Pipetting error	Discard plate. Review pipetting technique.

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